

2-Bromo-4-fluoroaniline molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4-fluoroaniline

Cat. No.: B089589

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An In-depth Technical Guide to **2-Bromo-4-fluoroaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and handling of **2-Bromo-4-fluoroaniline**, a versatile building block in the synthesis of various pharmaceutical compounds.^{[1][2]}

Core Chemical Information

Molecular Formula: C₆H₅BrFN^{[3][4][5]}

Molecular Weight: 190.01 g/mol ^{[3][4][5]}

Physicochemical and Safety Data

The quantitative properties of **2-Bromo-4-fluoroaniline** are summarized in the table below. This compound is a white to light brown crystalline solid and is considered a hazardous substance, requiring careful handling in a laboratory setting.^[1] It may cause skin, eye, and respiratory irritation.^{[1][6]}

Property	Value	Source
Molecular Formula	C ₆ H ₅ BrFN	[2] [3] [4] [5] [7]
Molecular Weight	190.01 g/mol	[3] [4] [5]
Melting Point	40 - 41 °C	[2] [8]
Boiling Point	221 °C (lit.)	[2] [3]
Density	1.67 g/mL at 25 °C (lit.)	[2] [3]
Refractive Index	n ₂₀ /D 1.583 (lit.)	[3]
Flash Point	104 °C (closed cup)	[8]
CAS Number	1003-98-1	[2] [3] [5]

Experimental Protocol: Synthesis of 2-Bromo-4-fluoroaniline

This section details a common laboratory method for the synthesis of **2-Bromo-4-fluoroaniline** from 4-fluoroaniline.[\[3\]](#)[\[4\]](#)

Objective: To synthesize **2-Bromo-4-fluoroaniline** via the bromination of 4-fluoroaniline.

Materials:

- 4-fluoroaniline (8.64 mL, 58.13 mmol)
- N-bromosuccinimide (NBS) (11.4 g, 63.95 mmol)
- N,N-dimethylformamide (DMF), distilled (200 mL + additional for dissolving NBS)
- Dichloromethane (CH₂Cl₂)
- Ethyl acetate
- n-hexane

Equipment:

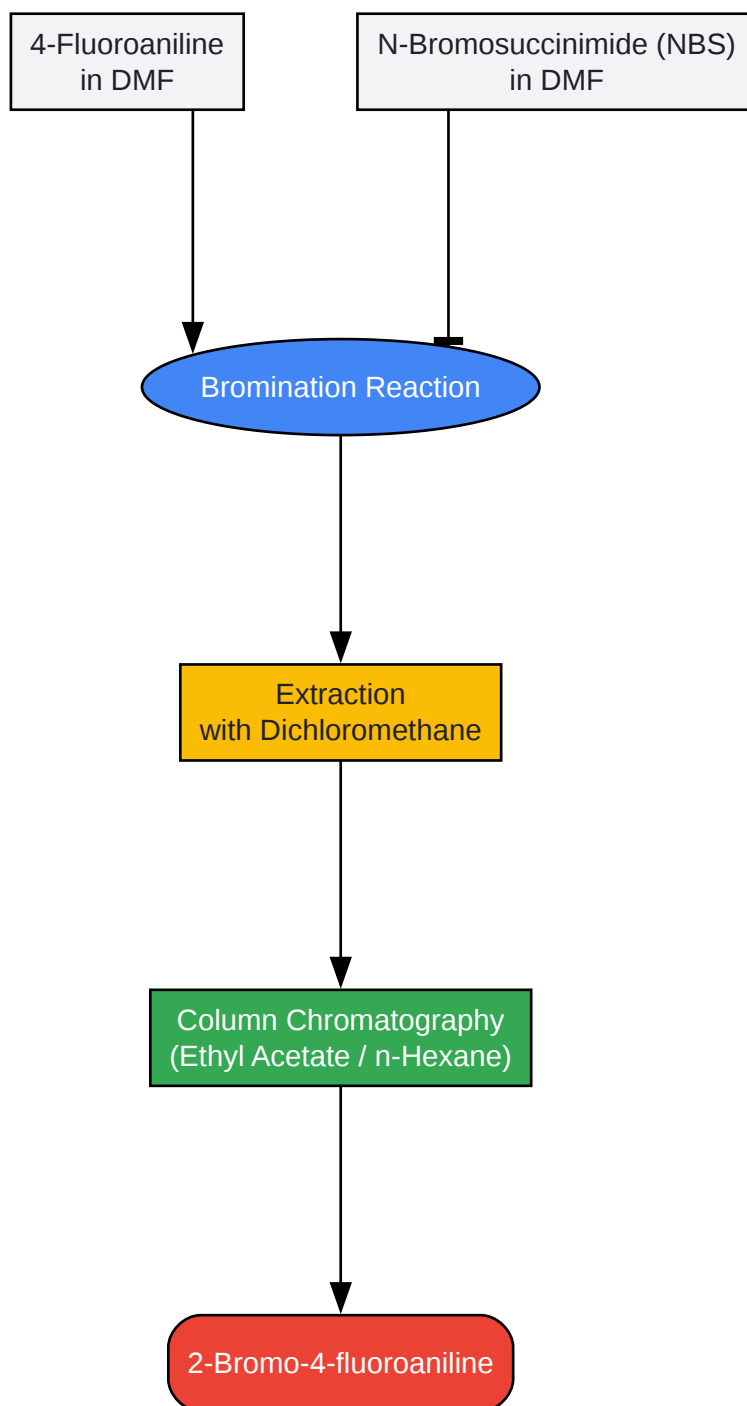
- Two-necked flask
- Stirring device
- Dropping funnel
- Apparatus for column chromatography
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a two-necked flask equipped with a stirring device, add 200 mL of distilled N,N-dimethylformamide (DMF) and 4-fluoroaniline (8.64 mL, 58.13 mmol).^{[3][4]}
- **Addition of Brominating Agent:** Dissolve N-bromosuccinimide (11.4 g, 63.95 mmol) in a separate portion of DMF. Add this solution slowly and dropwise to the stirred solution of 4-fluoroaniline in the flask.^{[3][4]}
- **Reaction Completion and Extraction:** Once the reaction is complete (monitored by appropriate analytical techniques such as TLC), the product is extracted using dichloromethane (CH₂Cl₂).^{[3][4]}
- **Purification:** The crude product is purified by column chromatography. The eluent used is a mixture of ethyl acetate and n-hexane in a 1:4 ratio.^{[3][4]}
- **Product Isolation:** The fractions containing the pure product are collected and the solvent is removed under reduced pressure to yield the target compound, **2-bromo-4-fluoroaniline**. This procedure has been reported to achieve a yield of 95%.^{[3][4]}

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Bromo-4-fluoroaniline**.



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Caption: Workflow for the synthesis of **2-Bromo-4-fluoroaniline**.

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